

An In-depth Technical Guide to the Mass Spectrum of Linalool-d5

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Compound of Interest

Compound Name: Linalool-d5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the mass spectrum of **Linalool-d5**, a deuterated isotopologue of the naturally occurring terpene alcohol, linalool. The inclusion of five deuterium atoms significantly influences its mass spectral fragmentation pattern, making it an invaluable internal standard for quantitative mass spectrometry-based assays. This document outlines the expected fragmentation patterns, provides detailed experimental protocols for its analysis, and presents key data in a structured format for ease of comparison.

Introduction to Linalool-d5

Linalool-d5 is a stable isotope-labeled version of linalool, where five hydrogen atoms have been replaced by deuterium. This isotopic substitution results in a molecule that is chemically identical to linalool in its biological and chemical reactivity but has a higher mass. This property is leveraged in mass spectrometry to differentiate it from the endogenous, non-labeled linalool, allowing for precise and accurate quantification in complex matrices. Linalool itself is a chiral molecule, existing as (S)-(+)-linalool and (R)-(-)-linalool, and its deuterated forms are crucial for stereospecific metabolic and pharmacokinetic studies.

Mass Spectrum of Linalool-d5

The mass spectrum of **Linalool-d5** is characterized by a shift in the mass-to-charge ratio (m/z) of the molecular ion and its fragments compared to unlabeled linalool. The molecular weight of linalool is 154.25 g/mol, while **Linalool-d5** has a molecular weight of approximately 159.28 g/mol.

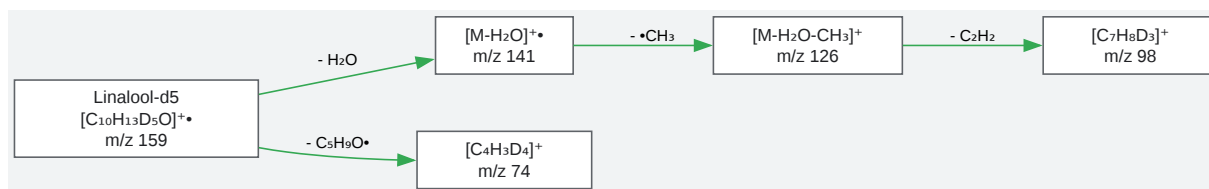
Predicted Electron Ionization (EI) Mass Spectrum Data

The following table summarizes the predicted major fragment ions of **Linalool-d5** under electron ionization (EI) at 70 eV, based on the known fragmentation of linalool and the location of the deuterium atoms on the vinyl group and adjacent carbons.

Predicted m/z	Proposed Fragment Ion	Corresponding Linalool Fragment (m/z)	Predicted Relative Intensity
159	$[C_{10}H_{13}D_5O]^{+\bullet}$ (Molecular Ion)	154	Low
141	$[C_{10}H_{12}D_5]^+$	136 ($[M-H_2O]^{+\bullet}$)	Moderate
126	$[C_9H_{10}D_5]^+$	121 ($[M-H_2O-CH_3]^+$)	Moderate
98	$[C_7H_8D_3]^+$	93	High
82	$[C_6H_6D_3]^+$	77	Moderate
74	$[C_4H_3D_4]^+$	69	High

Fragmentation Pathway of Linalool-d5

The fragmentation of **Linalool-d5** in a mass spectrometer is initiated by the ionization of the molecule, typically through the removal of an electron from the oxygen atom, forming a molecular ion ($[M]^{+\bullet}$) at m/z 159. This high-energy ion then undergoes a series of fragmentation reactions to produce smaller, more stable ions.



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Caption: Proposed fragmentation pathway of **Linalool-d5**.

Experimental Protocols

Accurate analysis of **Linalool-d5** requires optimized experimental conditions. Gas Chromatography-Mass Spectrometry (GC-MS) is the most common technique for the analysis of volatile compounds like linalool and its deuterated analogs.

Sample Preparation

The sample preparation protocol will vary depending on the matrix. A general protocol for the extraction of linalool from a liquid matrix is provided below.

- Internal Standard Spiking: Add a known amount of **Linalool-d5** solution to the sample.
- Liquid-Liquid Extraction:
 - To 1 mL of the sample, add 2 mL of a non-polar solvent (e.g., hexane or diethyl ether).
 - Vortex the mixture vigorously for 1 minute.
 - Centrifuge at 3000 rpm for 10 minutes to separate the layers.
 - Carefully transfer the organic (upper) layer to a clean vial.
- Drying and Concentration:
 - Add a small amount of anhydrous sodium sulfate to the organic extract to remove any residual water.

- If necessary, concentrate the sample under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the dried extract in a suitable solvent (e.g., hexane) to the desired final volume for GC-MS analysis.

GC-MS Parameters

The following are typical GC-MS parameters for the analysis of **Linalool-d5**. Optimization may be required for specific instruments and applications.

Parameter	Value
Gas Chromatograph	
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Inlet Temperature	250 °C
Injection Volume	1 µL (splitless mode)
Oven Program	Initial temp 60 °C for 2 min, ramp to 240 °C at 10 °C/min, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Ion Source Temperature	230 °C
Transfer Line Temp	280 °C
Mass Range	m/z 40-350
Acquisition Mode	Full Scan and/or Selected Ion Monitoring (SIM)

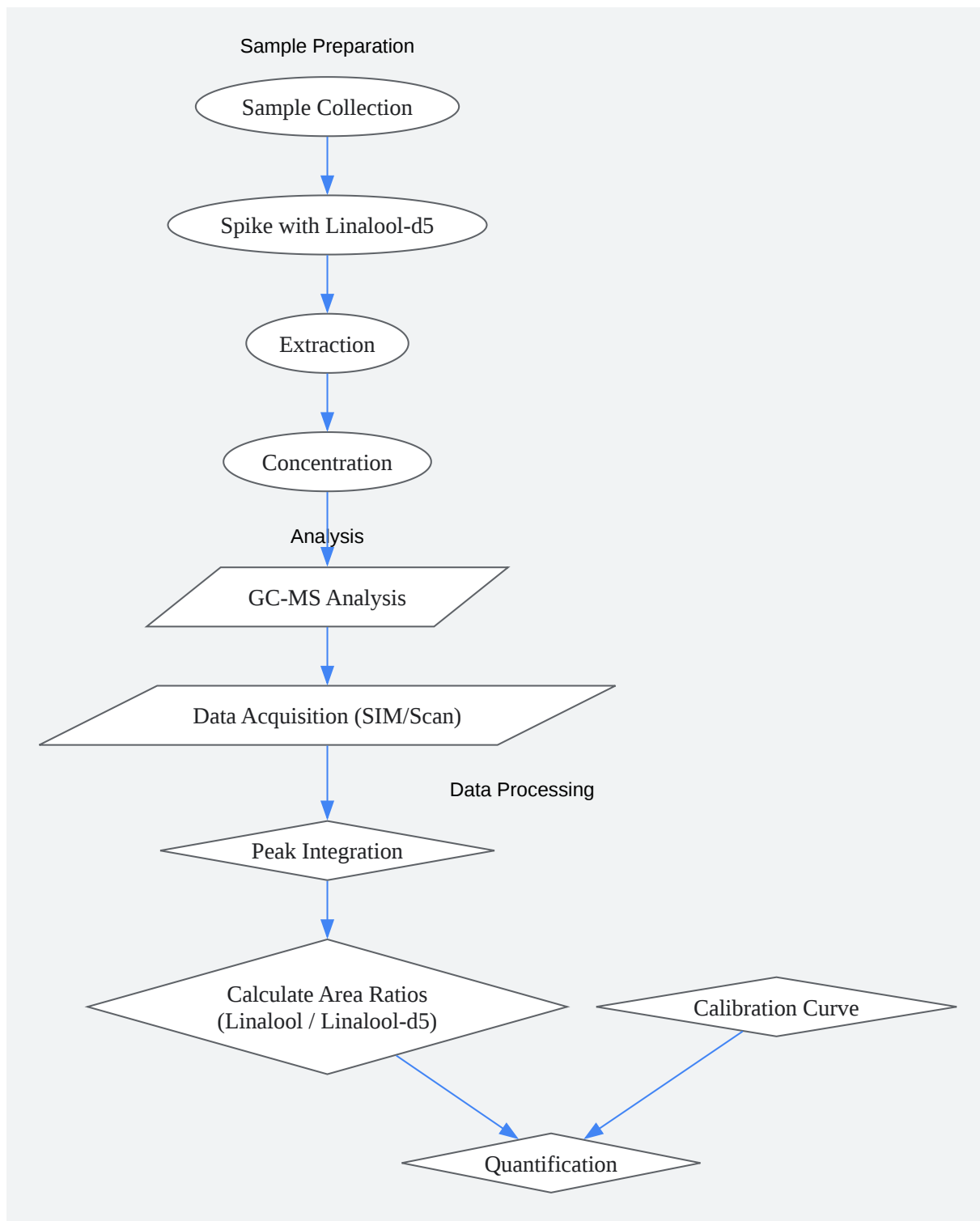
Selected Ion Monitoring (SIM) for Quantification

For highly sensitive and selective quantification, Selected Ion Monitoring (SIM) mode is employed. The characteristic ions of both non-deuterated linalool and **Linalool-d5** are monitored.

Compound	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Linalool	93	71	121
Linalool-d5	98	74	126

Logical Workflow for Quantitative Analysis

The use of **Linalool-d5** as an internal standard is a cornerstone of accurate quantification. The workflow ensures that any variability during sample preparation and analysis is accounted for.



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Caption: Workflow for quantitative analysis using **Linalool-d5**.

Conclusion

The understanding of the mass spectrum of **Linalool-d5** is fundamental for its application in high-precision quantitative studies. The predictable shift in its fragmentation pattern compared to its non-deuterated counterpart allows for its effective use as an internal standard. The detailed protocols and data presented in this guide serve as a comprehensive resource for researchers and scientists in the fields of analytical chemistry, drug metabolism, and pharmacokinetics, enabling the development and validation of robust analytical methods.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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